

# 5-Fluoro-2-nitrophenylacetonitrile material safety data sheet (MSDS)

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 5-Fluoro-2-nitrophenylacetonitrile

Cat. No.: B1294223

[Get Quote](#)

## An In-depth Technical Guide to 5-Fluoro-2-nitrophenylacetonitrile

This technical guide provides a comprehensive overview of the material safety data, properties, and handling procedures for **5-Fluoro-2-nitrophenylacetonitrile**, tailored for researchers, scientists, and professionals in drug development.

## Chemical Identification

**5-Fluoro-2-nitrophenylacetonitrile** is a nitrile derivative characterized by a phenyl ring substituted with both a fluorine atom and a nitro group.<sup>[1]</sup> It is primarily used as a key intermediate in organic synthesis, particularly in the pharmaceutical industry for creating bioactive compounds.<sup>[1]</sup>

Identifier	Value
Product Name	5-Fluoro-2-nitrophenylacetonitrile
Synonyms	Acetonitrile, (5-fluoro-2-nitrophenyl)-; 2-(5-fluoro-2-nitrophenyl)acetonitrile
CAS Number	3456-75-5[2][3][4][5]
Molecular Formula	C <sub>8</sub> H <sub>5</sub> FN <sub>2</sub> O <sub>2</sub> [1][3][4][5]
Molecular Weight	180.14 g/mol [1][4][5]
InChI Key	YETOJTGGLXHUCS-UHFFFAOYSA-N[3]
SMILES	[O-]--INVALID-LINK-- <chem>C1=CC=C(F)C=C1CC#N</chem> [3]

## Physical and Chemical Properties

The physical and chemical properties of **5-Fluoro-2-nitrophenylacetonitrile** are summarized below.

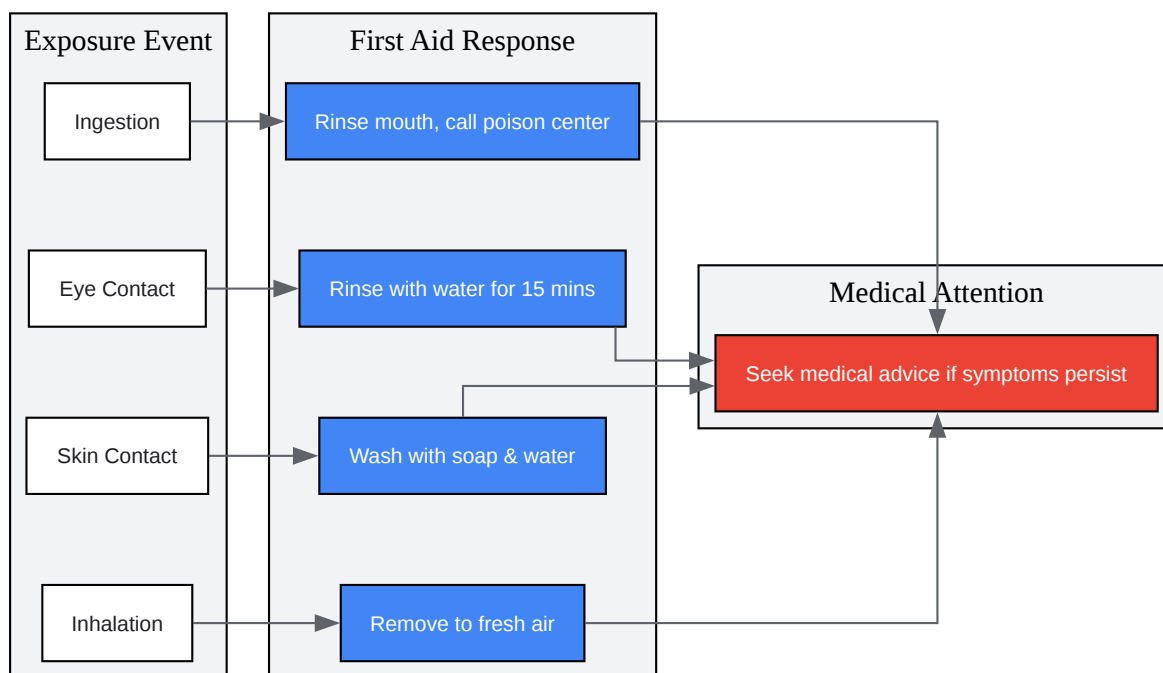
Property	Value	Source
Physical State	Crystals or powder or crystalline powder	[3]
Appearance	White to pale cream to pale yellow	[3]
Melting Point	70-72°C	[1][2]
67.0-73.0°C	[3]	
Boiling Point	303.6°C at 760 mmHg	[1][2]
Flash Point	137.4°C	[1]
Density	1.367 g/cm <sup>3</sup>	[1]
Vapor Pressure	0.00092 mmHg at 25°C	[1]
Refractive Index	1.554	[1]
Assay (GC)	≥98.5%	[3]

## Hazard Identification and Safety

Due to its potential hazards and toxicity, it is crucial to handle this chemical with appropriate safety protocols.[1] While specific GHS hazard statements were not consistently available across all sources, related compounds with similar structures are classified as harmful if swallowed, in contact with skin, or if inhaled, and can cause skin and eye irritation.[6][7][8]

### General Precautionary Measures:

- Avoid contact with skin and eyes.[2]
- Avoid the formation of dust and aerosols.[2]
- Use in a well-ventilated place.[2]
- Wear suitable protective clothing, including chemical-impermeable gloves.[2]
- Keep away from sources of ignition and use non-sparking tools.[2]



[Click to download full resolution via product page](#)

Caption: General first aid workflow following exposure.

## Handling, Storage, and Disposal

Handling:

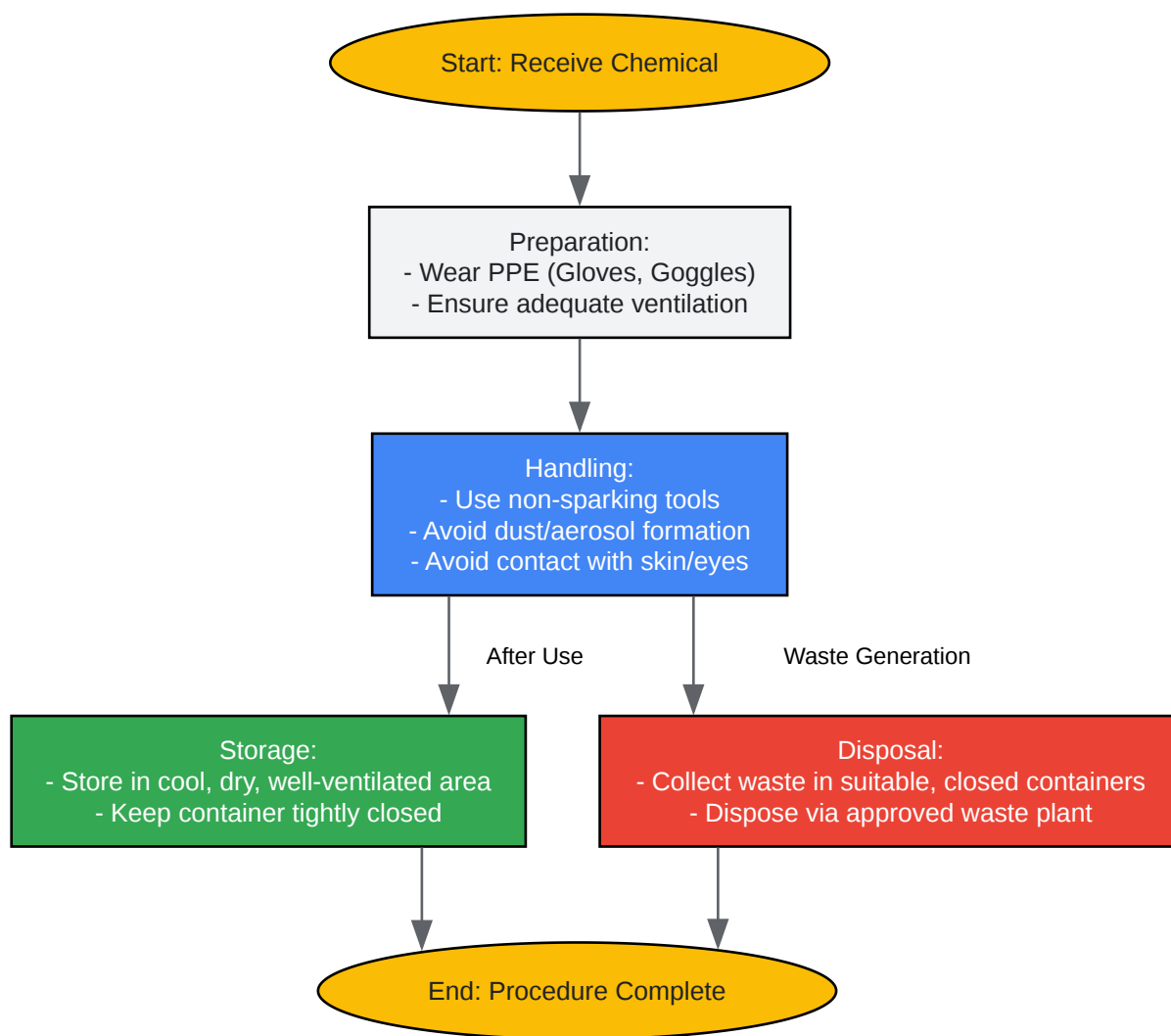
- Handle in a well-ventilated place.[2]
- Wear suitable protective clothing and avoid contact with skin and eyes.[2]
- Avoid the formation of dust and aerosols.[2]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[2]

Storage:

- Store the container tightly closed in a dry, cool, and well-ventilated place.[2]
- Keep away from foodstuff containers or incompatible materials.[2]

Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[9]



[Click to download full resolution via product page](#)

Caption: Safe laboratory workflow for handling **5-Fluoro-2-nitrophenylacetonitrile**.

## Accidental Release Measures

In case of a spill or leak:

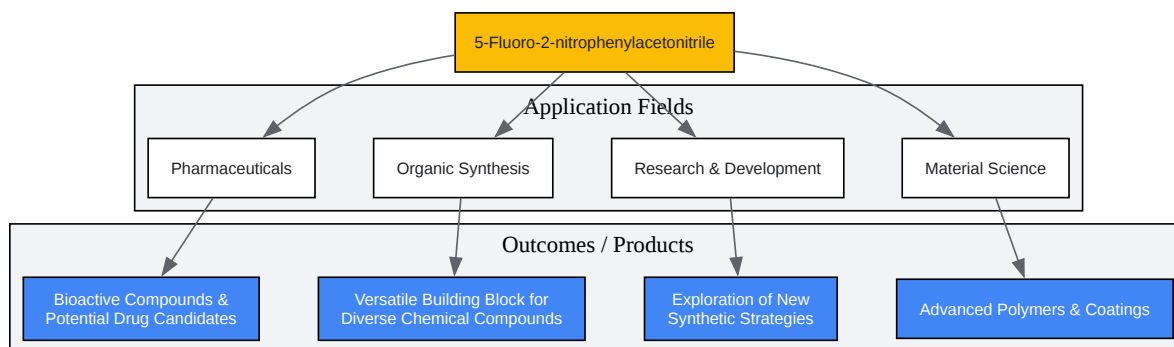
- **Personal Precautions:** Ensure adequate ventilation, avoid dust formation, and wear personal protective equipment (chemical impermeable gloves). Evacuate personnel to safe areas.[\[2\]](#)
- **Environmental Precautions:** Prevent further leakage if safe to do so. Do not let the chemical enter drains.[\[2\]](#)
- **Containment and Cleaning:** Remove all sources of ignition. Collect the material using spark-proof tools and place it in a suitable, closed container for disposal.[\[2\]](#)

## Experimental Protocols and Applications

Specific experimental protocols for the synthesis or use of **5-Fluoro-2-nitrophenylacetonitrile** were not available in the consulted resources. However, its primary role is as a versatile intermediate and building block in organic synthesis.[\[1\]](#)

Key Applications:

- **Pharmaceutical Industry:** Used as a key intermediate for the synthesis of bioactive compounds and potential drug candidates.[\[1\]](#) The fluorine atom and nitro group are crucial for developing therapeutic agents with improved pharmacological properties.[\[1\]](#)
- **Organic Synthesis:** Serves as a valuable building block for preparing a wide range of chemical compounds.[\[1\]](#)
- **Research and Development:** Employed as a starting material to explore new chemical reactions and synthesize novel compounds.[\[1\]](#)
- **Material Science:** Can be incorporated into polymers or coatings to develop new materials with enhanced properties like thermal stability or chemical resistance.[\[1\]](#)



[Click to download full resolution via product page](#)

Caption: Key application areas for **5-Fluoro-2-nitrophenylacetonitrile**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. lookchem.com [lookchem.com]
- 2. 5-FLUORO-2-NITROPHENYLACETONITRILE - Safety Data Sheet [chemicalbook.com]
- 3. 5-Fluoro-2-nitrophenylacetonitrile, 99%, Thermo Scientific Chemicals 1 g | Buy Online [thermofisher.com]
- 4. 5-FLUORO-2-NITROPHENYLACETONITRILE | 3456-75-5 [chemicalbook.com]
- 5. scbt.com [scbt.com]
- 6. assets.thermofisher.com [assets.thermofisher.com]
- 7. dcfinechemicals.com [dcfinechemicals.com]
- 8. 2-Nitrophenylacetonitrile | C<sub>8</sub>H<sub>6</sub>N<sub>2</sub>O<sub>2</sub> | CID 11888 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 9. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [5-Fluoro-2-nitrophenylacetonitrile material safety data sheet (MSDS)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294223#5-fluoro-2-nitrophenylacetonitrile-material-safety-data-sheet-msds]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)